

Citronellyl Tiglate: A Technical Guide for Fragrance Science Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Citronellyl tiglate

Cat. No.: B1584324

[Get Quote](#)

Introduction: **Citronellyl tiglate** (CAS No. 24717-85-9) is an ester formed from the reaction of citronellol and tiglic acid.[1] It is a significant aroma chemical valued in the fragrance and flavor industries for its complex scent profile.[1][2] Naturally occurring in plants such as geranium, it imparts a multifaceted aroma characterized by floral, rosy, and fruity notes with green and herbaceous undertones.[3][4] This document provides a comprehensive technical overview of its chemical properties, synthesis, analytical evaluation, and application as a fragrance ingredient, intended for researchers and professionals in the field.

Chemical and Physical Properties

Citronellyl tiglate is a colorless to pale yellow liquid.[1][3] Its identity and fundamental physical characteristics are crucial for its handling, formulation, and quality control.

Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	3,7-dimethyloct-6-enyl (E)-2-methylbut-2-enoate [4] [5] [6]
CAS Number	24717-85-9 [3] [5] [7]
Molecular Formula	C ₁₅ H ₂₆ O ₂ [3] [4] [5] [8]
Molecular Weight	238.37 g/mol [3] [4] [5] [7]
FEMA Number	4295 [3] [4] [7] [9]

| EINECS Number | 246-426-2[\[3\]](#)[\[5\]](#) |

Table 2: Physicochemical Data

Property	Value	Reference
Appearance	Colorless to pale straw-colored liquid	[1] [3]
Boiling Point	144-145 °C @ 9 mmHg	[3] [5] [10]
Density	0.903 - 0.909 g/mL @ 25 °C	[3] [5] [9]
Refractive Index	1.460 - 1.470 @ 20 °C	[3] [4] [11]
Flash Point	> 100 °C (> 212 °F)	[3] [5] [9] [12]
Vapor Pressure	0.0036 mmHg @ 20 °C	[5] [9]
Solubility	Soluble in alcohol; Insoluble in water	[4] [5] [11]
logP (Octanol/Water)	5.6 - 5.99 (estimated)	[3] [5] [12]

| Purity (by GC) | ≥ 95% (sum of isomers) |[\[5\]](#)[\[7\]](#)[\[12\]](#) |

Olfactory and Flavor Profile

The primary value of **Citronellyl tiglate** lies in its distinctive aroma. It is classified as having a medium-strength, floral-type odor with significant tenacity, lasting over 24 hours on a smelling strip.[\[3\]](#)[\[5\]](#)

Odor: The scent is predominantly described as floral, rosy (reminiscent of rose and geranium), and fruity.[\[1\]](#)[\[5\]](#)[\[10\]](#) It possesses significant green, leafy, and herbaceous qualities, with some sources noting balsamic, mushroom-like, or tea-like undertones.[\[3\]](#)[\[5\]](#)[\[9\]](#) This complexity makes it a versatile ingredient for building natural-smelling accords.

Flavor: The flavor profile is characterized as green and leafy, with elements of rose, geranium, and fruit, making it suitable for modifying fruit flavors like banana and apple.[\[5\]](#)[\[9\]](#)

Table 3: Summary of Olfactory Descriptors

Source	Descriptors
Bedoukian Research	Leafy, rose, geranium [5]
Symrise	Very natural, leafy-rosy, geranium, with balsamic fruity undertones [5]
Ernesto Ventós	Flowery, rosy, fruity, mushroom-like [5]
Organica Aromatics	Sweet rosy, fruity and floral [5]

| SRS Aromatics | Rose, fruity, floral, geranium, leafy, tea[\[5\]](#) |

Applications and Stability in Formulations

Citronellyl tiglate is used extensively in perfumery to add freshness, naturalness, and complexity.[\[1\]](#)

- **Fine Fragrance:** It is a key component in rose, geranium, tuberose, and lavender compositions, as well as oriental and masculine notes like tobacco and honey.[\[5\]](#)[\[9\]](#)
- **Personal Care:** Due to its good stability, it is frequently used in shampoos, soaps, body lotions, and antiperspirants.[\[1\]](#)[\[5\]](#)[\[9\]](#)

- Household Products: It is incorporated into detergents and cleaners, though its stability in bleach is poor.[\[5\]](#)[\[9\]](#)

Table 4: Stability in Consumer Product Bases

Product Base	Stability Rating
Shampoo	Very Good
Powder	Very Good
Body Lotion	Good
Soap	Good
Antiperspirant Roll-on	Good
APC Cleaner	Good
Citric Cleaner	Good
Bleach	Poor

(Source: Symrise[\[5\]](#)[\[9\]](#))

The recommended usage level can be up to 9.0% in a fragrance concentrate.[\[5\]](#)[\[9\]](#)

Synthesis and Manufacturing

The most common industrial synthesis of **Citronellyl tiglate** is through the direct esterification of citronellol with tiglic acid (the trans-isomer of 2-methyl-2-butenic acid).[\[1\]](#)[\[3\]](#)

Experimental Protocol: Fischer Esterification of Citronellol

Objective: To synthesize **Citronellyl tiglate** from citronellol and tiglic acid.

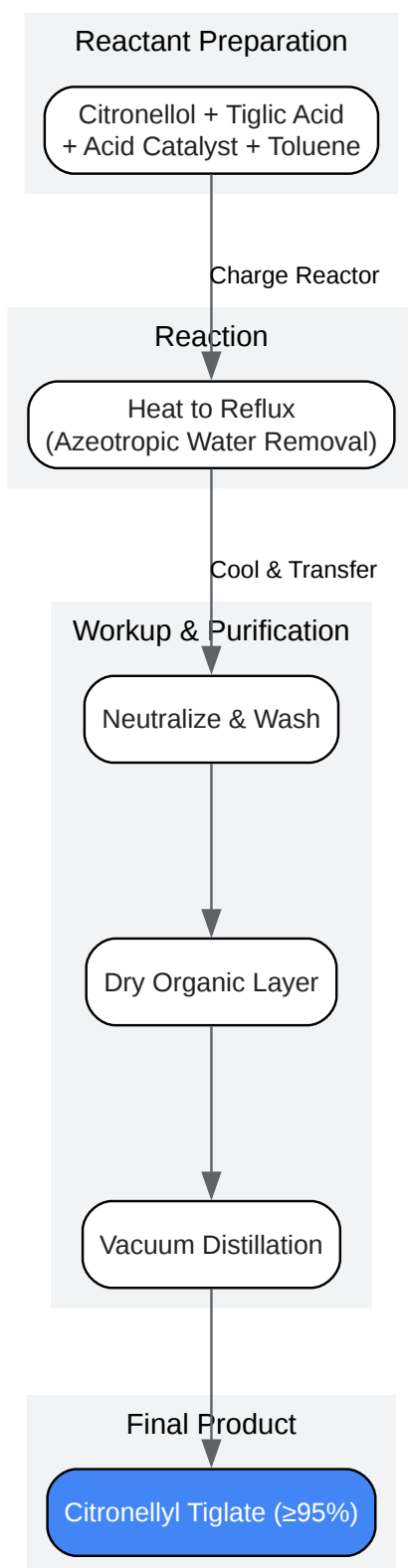
Materials:

- Citronellol (1 equivalent)

- Tiglic acid (1.1 equivalents)
- Toluene (as solvent for azeotropic removal of water)
- p-Toluenesulfonic acid (PTSA) or other acid catalyst (0.02 equivalents)
- 5% Sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (NaCl) solution (Brine)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- A round-bottom flask is fitted with a Dean-Stark apparatus and a reflux condenser.
- Citronellol, tiglic acid, toluene, and the acid catalyst are charged into the flask.
- The mixture is heated to reflux. Water produced during the reaction is collected in the Dean-Stark trap.
- The reaction is monitored (e.g., by TLC or GC) until the starting material is consumed.
- After cooling, the reaction mixture is transferred to a separatory funnel and washed sequentially with water, 5% NaHCO_3 solution (to neutralize the acid catalyst), and brine.
- The organic layer is dried over anhydrous MgSO_4 , filtered, and the solvent is removed under reduced pressure.
- The resulting crude product is purified by vacuum distillation to yield pure **Citronellyl tiglate**.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **Citronellyl tiglate**.

Analytical Methodologies

Protocol 1: Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the purity of a **Citronellyl tiglate** sample and identify any impurities. GC-MS is the standard industry method for analyzing volatile compounds like fragrance ingredients.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Instrumentation:

- Gas Chromatograph (GC) with a flame ionization detector (FID) for quantification and a Mass Spectrometer (MS) for identification.
- Column: A nonpolar or mid-polar capillary column (e.g., HP-5ms, DB-35ms) is typically suitable.[\[13\]](#)

Method:

- Sample Preparation: Prepare a 1% solution of the **Citronellyl tiglate** sample in a suitable solvent like ethanol or dichloromethane.[\[16\]](#)
- GC Conditions:
 - Injector Temperature: 250 °C
 - Injection Volume: 1 µL (split ratio 50:1)
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
 - Oven Program: Start at 70 °C, hold for 2 minutes, then ramp at 5 °C/min to 240 °C, and hold for 5 minutes.
- MS Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.

- Mass Range: Scan from m/z 40 to 400.
- Data Analysis:
 - Identify the **Citronellyl tiglate** peak based on its retention time and comparison of its mass spectrum with a reference library (e.g., NIST, Wiley).
 - Calculate purity by the area percentage method from the GC-FID chromatogram.



[Click to download full resolution via product page](#)

Caption: Standard analytical workflow for GC-MS analysis of a fragrance sample.

Protocol 2: Sensory Evaluation by Trained Panel

Objective: To characterize the olfactory profile of **Citronellyl tiglate**. Sensory analysis by trained human panels remains the gold standard for evaluating fragrance materials.[17][18]

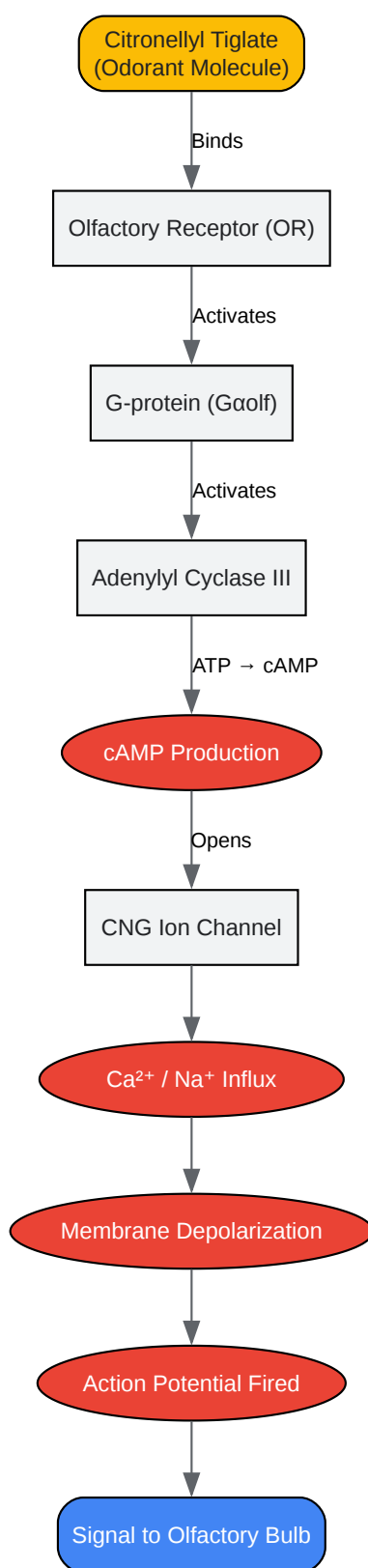
Procedure:

- Panel Selection: Utilize a panel of 8-10 trained sensory assessors with demonstrated ability to describe and differentiate floral and green aromas.
- Sample Preparation: Prepare smelling strips (blotters) by dipping them to a 1 cm depth in a 10% solution of **Citronellyl tiglate** in a non-odorous solvent (e.g., diethyl phthalate or ethanol). An undiluted sample should also be evaluated.
- Evaluation:
 - Assessors evaluate the blotters at set time intervals (e.g., initial, 15 min, 1 hr, 4 hrs, 24 hrs) to track the odor evolution (top, middle, and base notes).
 - Evaluation is conducted in a controlled, odor-free environment.

- Assessors independently record olfactory descriptors and intensity ratings on a standardized scale (e.g., 1-9).
- Data Analysis: Compile the descriptors and intensity ratings. Analyze the frequency of descriptors and the average intensity over time to build a comprehensive olfactory profile. A Two-Alternative Forced Choice (2-AFC) test can be used to compare the sample against a known standard.^[17]

Biological Context: Olfactory Signal Transduction

The perception of **Citronellyl tiglate** begins when the molecule, carried through the air, reaches the olfactory epithelium in the nasal cavity. It binds to specific Olfactory Receptors (ORs) on the cilia of Olfactory Sensory Neurons (OSNs). This binding event initiates a G-protein-coupled signaling cascade, leading to the generation of an electrical signal that is transmitted to the olfactory bulb in the brain. The brain then integrates signals from various activated OSNs to create the final perception of the scent.



[Click to download full resolution via product page](#)

Caption: The generalized signal transduction pathway for odorant perception.

Safety and Toxicology

Citronellyl tiglate is considered safe for use in fragrance and flavor applications under established guidelines.

Table 5: Toxicological Data

Test	Species	Value	Reference
Acute Oral LD ₅₀	Rat	> 5000 mg/kg	[3][9]
Acute Dermal LD ₅₀	Rabbit	> 5000 mg/kg	[3][9]

| Human Sensitization | Human | No sensitization @ 8% in petrolatum |[9] |

Table 6: Regulatory Information

Authority	Status / Designation
IFRA	Subject to IFRA standards; compliant for use in cosmetics[1][7]
FEMA GRAS	Generally Recognized As Safe as a flavoring substance (No. 4295)[4][5]
JECFA	No safety concern at current intake levels as a flavoring agent[4]

| GHS Classification | May cause an allergic skin reaction (H317); Very toxic to aquatic life with long-lasting effects (H410)[7][19][20] |

Users should adhere to the Safety Data Sheet (SDS) for proper handling, including wearing protective gloves and eyewear and ensuring good ventilation to avoid skin contact and inhalation.[19][20][21]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Citronellyl Tiglate (24717-85-9) | Global Supplier Of Chemicals [chemicalbull.com]
- 2. CAS 24717-85-9: Citronellyl tiglate | CymitQuimica [cymitquimica.com]
- 3. Citronellyl tiglate CAS#: 24717-85-9 [m.chemicalbook.com]
- 4. Citronellyl tiglate | C15H26O2 | CID 6386037 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Fragrance University [fragranceu.com]
- 6. Citronellyl tiglate (CAS 24717-85-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 7. Citronellyl tiglate ≥95%, stabilized, FG | Sigma-Aldrich [sigmaaldrich.com]
- 8. CAS Common Chemistry [commonchemistry.cas.org]
- 9. (E)-citronellyl tiglate, 24717-85-9 [thegoodscentscopy.com]
- 10. Citronellyl tiglate | 24717-85-9 [chemicalbook.com]
- 11. bocsci.com [bocsci.com]
- 12. symrise.com [symrise.com]
- 13. agilent.com [agilent.com]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. d-nb.info [d-nb.info]
- 17. femaflavor.org [femaflavor.org]
- 18. discovery.ucl.ac.uk [discovery.ucl.ac.uk]
- 19. chemicalbook.com [chemicalbook.com]
- 20. echemi.com [echemi.com]
- 21. chemicalbull.com [chemicalbull.com]
- To cite this document: BenchChem. [Citronellyl Tiglate: A Technical Guide for Fragrance Science Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584324#citronellyl-tiglate-and-its-role-as-a-fragrance-ingredient]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com